

Application Notes and Protocols for Developing Acquired Resistance Models to CEP-28122

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Compound of Interest

Compound Name: CEP-28122 mesylate
hydrochloride

Cat. No.: B2580781

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Introduction

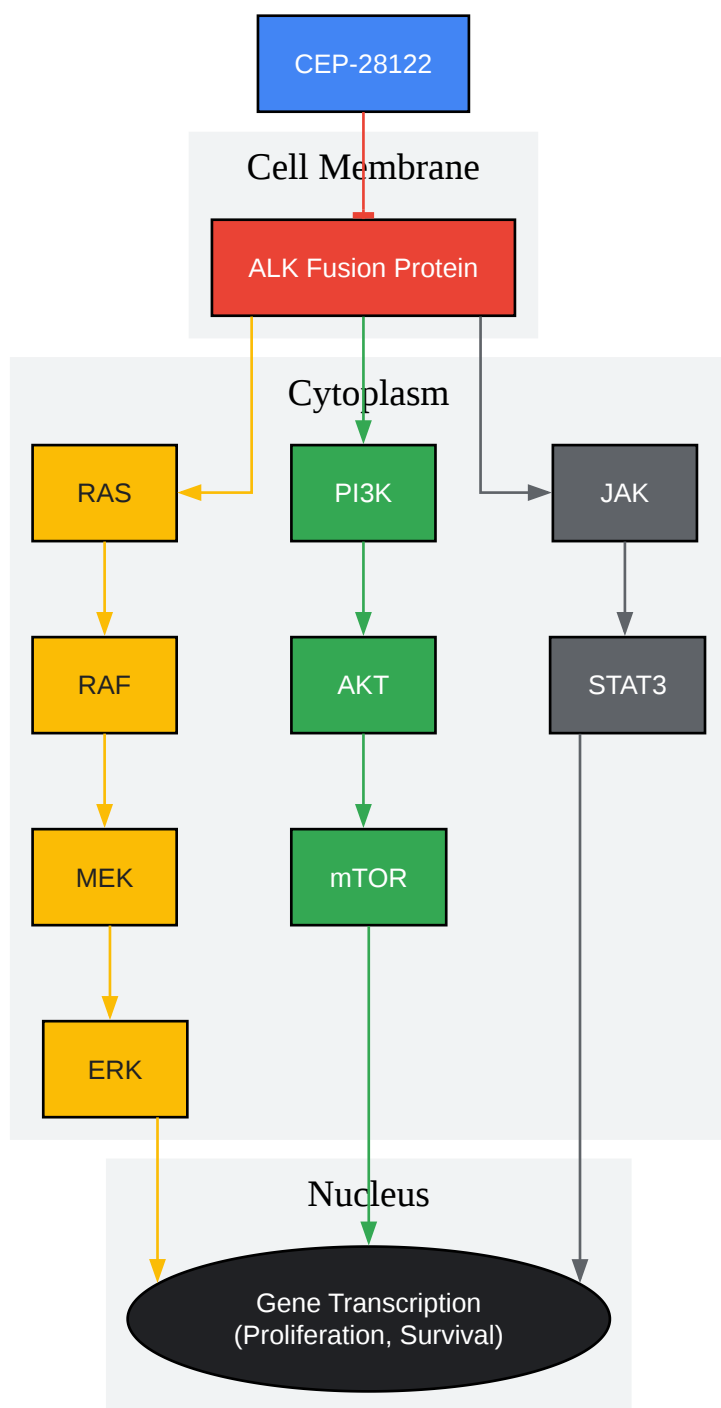
CEP-28122 is a potent and selective, orally active inhibitor of Anaplastic Lymphoma Kinase (ALK).^{[1][2][3]} ALK is a receptor tyrosine kinase that, when constitutively activated through genetic alterations such as chromosomal translocations, gene amplifications, or point mutations, becomes a key oncogenic driver in various cancers, including non-small cell lung cancer (NSCLC), anaplastic large-cell lymphoma (ALCL), and neuroblastoma.^{[1][2][4][5]} While ALK inhibitors like CEP-28122 can induce significant tumor responses, the development of acquired resistance is a major clinical challenge that often leads to disease progression.^{[6][7]} ^[8] Understanding the mechanisms of resistance is crucial for the development of next-generation inhibitors and effective combination therapies.

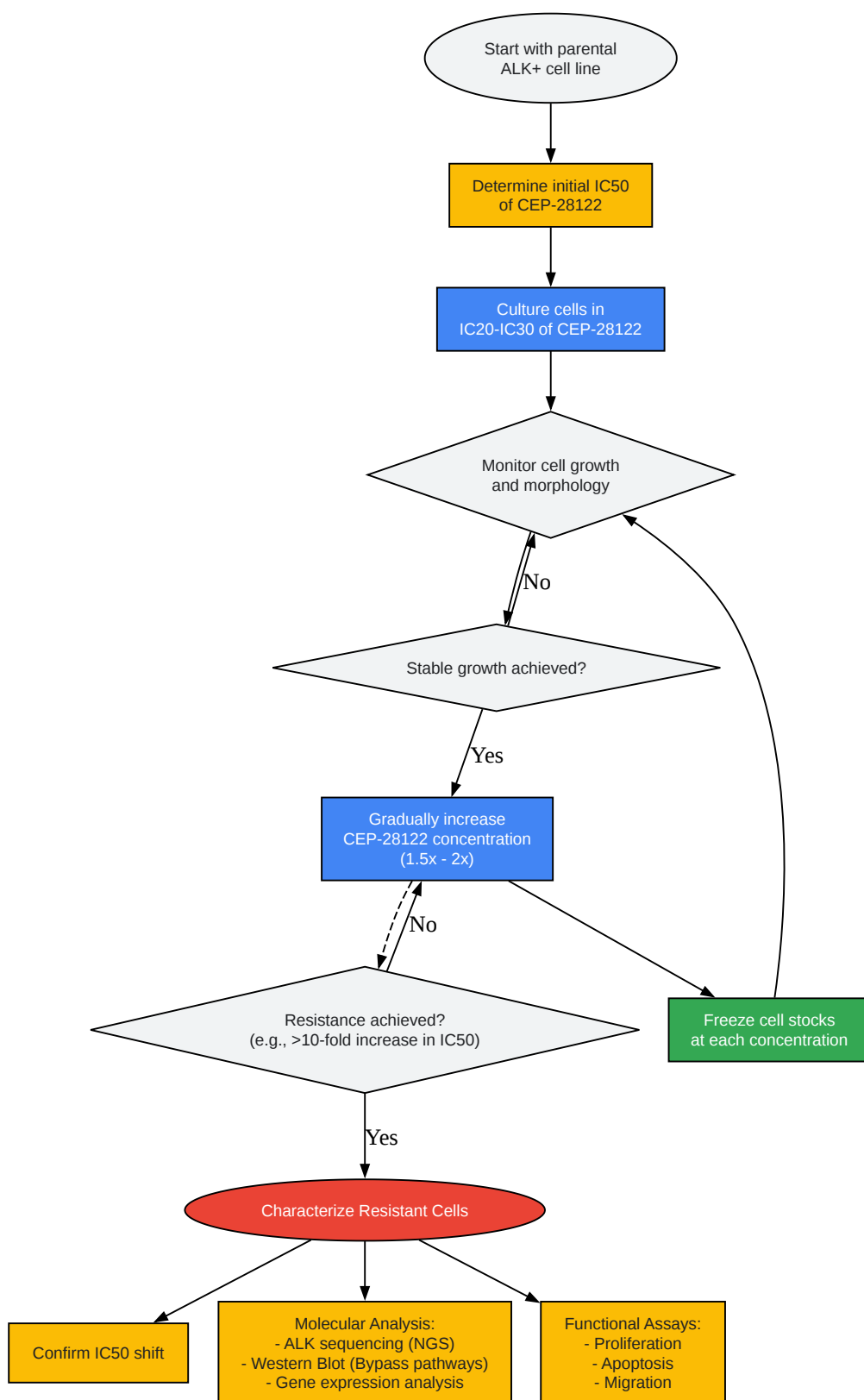
These application notes provide a comprehensive guide for researchers to develop and characterize in vitro models of acquired resistance to CEP-28122. The protocols outlined below

describe a systematic approach to generating resistant cancer cell lines and analyzing the underlying molecular mechanisms.

1. The ALK Signaling Pathway

Constitutively active ALK fusion proteins activate several downstream signaling pathways that are critical for cancer cell proliferation, survival, and differentiation.^{[5][9][10]} The primary pathways include the RAS-MAPK, PI3K-AKT, and JAK-STAT pathways.^{[5][9][10]} CEP-28122 exerts its anti-tumor effect by inhibiting the kinase activity of ALK, thereby blocking these downstream signals.^[1]





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